

Application Note: Analytical Quantification of 2-Amino-3-cyclopropoxybenzonitrile

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Compound of Interest

Compound Name: 2-Amino-3-cyclopropoxybenzonitrile

Cat. No.: B13299322

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Introduction & Scope

2-Amino-3-cyclopropoxybenzonitrile is a functionalized aniline derivative serving as a high-value building block in medicinal chemistry. Its structural motif—combining an electron-withdrawing nitrile group, a nucleophilic primary amine, and a lipophilic cyclopropyl ether—makes it a versatile scaffold for kinase inhibitors and HIF-2 α antagonists (e.g., structural analogs in the Belzutifan class).[2]

Precise quantification is essential due to two factors:

- **Process Control:** Monitoring the SNAr or reduction steps that generate this intermediate ensures yield optimization.
- **Impurity Management:** As an aniline derivative, it carries potential genotoxic risks (PGI).[2] Trace analysis is required if it is used in late-stage synthesis of Active Pharmaceutical Ingredients (APIs).

Physicochemical Profile

Property	Value (Estimated/Experimental)	Analytical Implication
CAS Number	1243467-88-0	Unique Identifier
Formula	C ₁₀ H ₁₀ N ₂ O	MW: 174.20 g/mol
LogP	~2.1	Retains well on C18 columns; moderately lipophilic.[3][4][5]
pKa (Amine)	~3.5 – 4.0	Weak base; pH control is critical for peak shape.[2]
UV Max	~235 nm, 300 nm	Dual absorption bands due to conjugated aniline/nitrile system.[2]
Solubility	Soluble in MeOH, ACN, DMSO	Standard organic diluents are suitable.[2]

Method 1: HPLC-UV Protocol (Assay & Purity)

Purpose: Routine quality control (QC), assay determination (>98% purity), and reaction monitoring.

Chromatographic Conditions

- System: Agilent 1290 Infinity II or Waters ACQUITY UPLC (H-Class).
- Column: Waters XBridge BEH C18 (4.6 x 150 mm, 3.5 µm) or equivalent.[2]
 - Rationale: The hybrid particle technology (BEH) allows stability across a wide pH range.[2] While acidic pH is standard, this column prevents peak tailing common with anilines.[2]
- Mobile Phase A: 0.1% Phosphoric Acid (H₃PO₄) in Water (pH ~2.0).[2]
 - Rationale: Low pH ensures the aniline moiety is protonated (), improving solubility, though it may elute earlier.[2] Alternatively, 10 mM Ammonium Bicarbonate (pH 10) can be used to keep it neutral for longer retention and perfect

symmetry.[2] Protocol below uses Acidic (Standard).

- Mobile Phase B: Acetonitrile (HPLC Grade).[2]
- Flow Rate: 1.0 mL/min.
- Column Temp: 40°C.
- Detection: UV at 240 nm (Primary) and 280 nm (Secondary).[2]
- Injection Volume: 5–10 µL.

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	95	5	Equilibration
2.0	95	5	Isocratic Hold
12.0	10	90	Linear Gradient
15.0	10	90	Wash
15.1	95	5	Re-equilibration
20.0	95	5	End of Run

Standard Preparation

- Stock Solution (1.0 mg/mL): Weigh 10 mg of reference standard into a 10 mL volumetric flask. Dissolve in 50:50 Acetonitrile:Water.
- Working Standard (0.1 mg/mL): Dilute 1.0 mL of Stock to 10 mL with Mobile Phase A:B (90:10).

Method 2: LC-MS/MS Protocol (Trace Analysis)

Purpose: Quantifying trace levels (ppm/ppb range) of **2-Amino-3-cyclopropoxybenzonitrile** in final drug substances or biological matrices (PK studies).

Mass Spectrometry Parameters

- Source: Electrospray Ionization (ESI), Positive Mode.[2]
- Analyzer: Triple Quadrupole (e.g., Sciex 6500+ or Thermo Altis).[2]
- MRM Transitions:
 - Quantifier:m/z 175.1
133.1 (Loss of cyclopropyl ring/propene).[2]
 - Qualifier:m/z 175.1
105.1 (Loss of nitrile + cyclopropyl).[2]
- Source Temp: 500°C.
- Capillary Voltage: 3.5 kV.

LC Conditions (Rapid)

- Column: Phenomenex Kinetex C18 (2.1 x 50 mm, 1.7 μ m).[2]
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B in 3.0 minutes.

Sample Preparation Protocols

Protocol A: Raw Material Assay (Solid)

- Accurately weigh 25.0 mg of sample.
- Transfer to a 50 mL volumetric flask.
- Add 20 mL Diluent (50:50 Water:Acetonitrile).

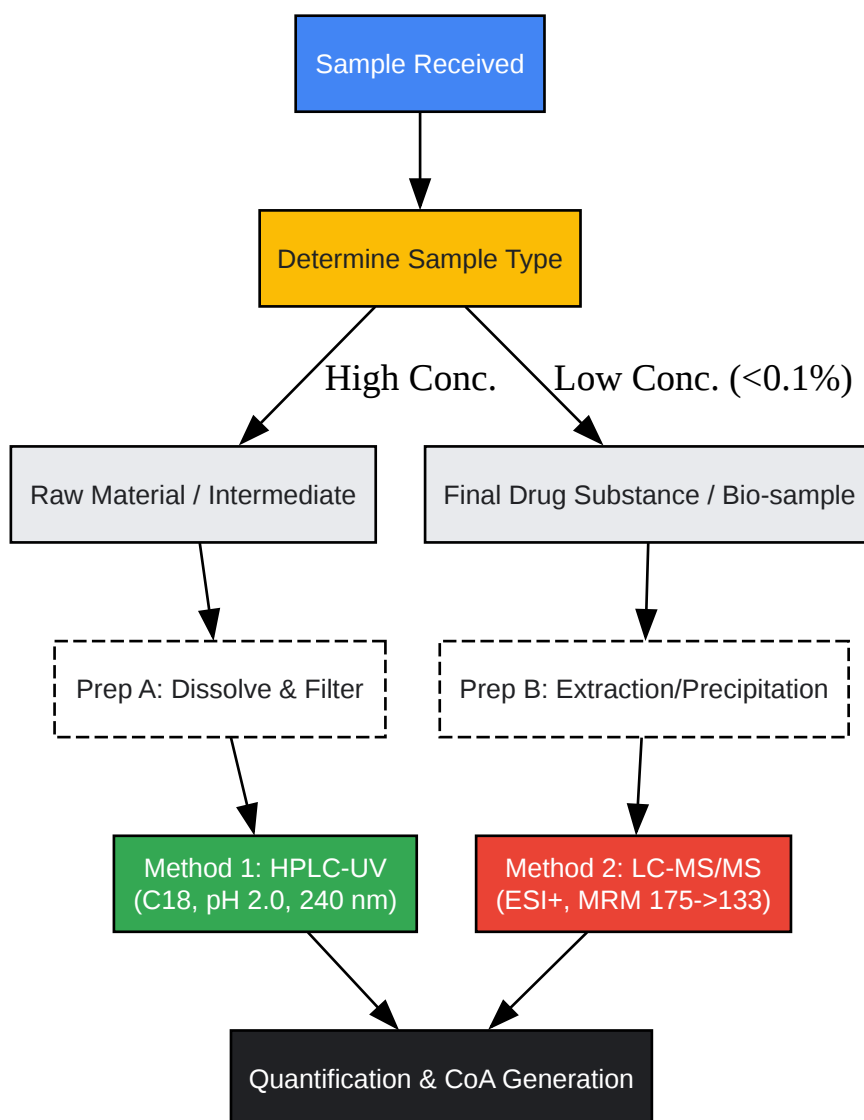
- Sonicate for 10 minutes (maintain temp <30°C to prevent degradation).
- Dilute to volume with Diluent.
- Filter through a 0.22 µm PTFE syringe filter into an HPLC vial.

Protocol B: Reaction Mixture (In-Process Control)

- Take a 50 µL aliquot of the reaction slurry.
- Quench into 950 µL of Acetonitrile (precipitates inorganic salts).
- Vortex for 30 seconds.
- Centrifuge at 10,000 rpm for 5 minutes.
- Dilute the supernatant 1:10 with Water (to match initial mobile phase strength).^[2]
- Inject.

Visualized Workflows

Figure 1: Analytical Logic & Decision Tree



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Caption: Decision tree for selecting between HPLC-UV (Assay) and LC-MS/MS (Trace) based on sample concentration.

Validation Criteria (ICH Q2)

To ensure "Trustworthiness" and "Self-Validating" protocols, the following acceptance criteria must be met during method setup:

- System Suitability:
 - Tailing Factor: < 1.5 (Critical for anilines).[2]

- Precision (RSD): < 1.0% for 6 replicate injections of standard.
- Resolution: > 2.0 from any nearest synthesis impurity (e.g., 3-cyclopropoxy-2-nitrobenzonitrile).
- Linearity:

across 80%–120% of target concentration.
- LOD/LOQ (UV): Typically 0.05% and 0.15% relative to the main peak area.[\[2\]](#)

Troubleshooting & Expert Insights

- Issue: Peak Tailing.
 - Cause: Interaction of the basic amine with residual silanols on the silica column.
 - Fix: Add 5 mM Triethylamine (TEA) to the mobile phase (competes for silanols) OR switch to a high-pH stable column (XBridge) and run at pH 9.5.[\[2\]](#)
- Issue: "Ghost" Peaks.
 - Cause: Oxidation of the aniline during sample prep.
 - Fix: Use amber glassware; add 0.1% Ascorbic Acid to the diluent if instability is observed.
- Issue: Retention Shift.
 - Cause: Cyclopropyl ether sensitivity to temperature.
 - Fix: Strictly control column oven temperature at 40°C ± 0.5°C.

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- To cite this document: BenchChem. [Application Note: Analytical Quantification of 2-Amino-3-cyclopropoxybenzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13299322/docs#application-note-analytical-quantification-of-2-amino-3-cyclopropoxybenzonitrile\]](https://www.benchchem.com/product/b13299322/docs#application-note-analytical-quantification-of-2-amino-3-cyclopropoxybenzonitrile)

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